

# Technical Guide: 4-Nonyl Phenol Monoethoxylate-d4

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## Compound of Interest

Compound Name: 4-Nonyl Phenol Monoethoxylate-d4

Cat. No.: B15598958

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## Introduction

**4-Nonyl Phenol Monoethoxylate-d4** is a deuterated form of 4-Nonyl Phenol Monoethoxylate. Nonylphenols and their ethoxylates are widespread environmental contaminants resulting from the breakdown of non-ionic surfactants used in various industrial and consumer products. Due to their potential endocrine-disrupting properties, the sensitive and accurate quantification of these compounds in environmental and biological matrices is of significant interest. **4-Nonyl Phenol Monoethoxylate-d4** serves as an invaluable tool in this analytical endeavor, primarily utilized as an internal standard in chromatographic techniques such as liquid chromatography-mass spectrometry (LC-MS/MS). Its deuteration provides a distinct mass difference from the non-labeled analyte, enabling precise and accurate quantification by correcting for matrix effects and variations during sample preparation and analysis.

## Chemical and Physical Properties

While detailed experimental data for **4-Nonyl Phenol Monoethoxylate-d4** is not extensively published, key identifiers and calculated properties are available. This information is crucial for its application as an analytical standard.

Property	Value	Source
CAS Number	2733264-27-0	[1]
Molecular Formula	C <sub>17</sub> H <sub>24</sub> D <sub>4</sub> O <sub>2</sub>	[2]
Molecular Weight	268.43 g/mol	[2]
Synonyms	2-(4-Nonylphenoxy)ethanol-d <sub>4</sub> , 2-(p-Nonylphenoxy)ethanol-d <sub>4</sub>	[2]
Product Format	Typically supplied as a neat substance or in a solution (e.g., acetone).	[3]

## Synthesis

The synthesis of 4-Nonyl Phenol Monoethoxylate involves a two-step process. The first step is the alkylation of phenol with nonene to produce 4-nonylphenol. The second step is the ethoxylation of 4-nonylphenol with ethylene oxide.[4][5] For the deuterated analogue, a deuterated ethylene oxide would be utilized in the ethoxylation step.

A general, non-deuterated synthesis approach involves:

- Alkylation: Phenol is reacted with a mixture of nonene isomers in the presence of an acid catalyst, such as phosphorous acid.[4]
- Ethoxylation: The resulting 4-nonylphenol is then reacted with ethylene oxide under basic conditions, often with a catalyst like potassium hydroxide (KOH), to add a single ethoxy group.[4]

The synthesis of the deuterated compound, **4-Nonyl Phenol Monoethoxylate-d<sub>4</sub>**, would follow a similar pathway, utilizing a deuterated form of ethylene oxide (ethylene-d<sub>4</sub> oxide) in the ethoxylation step. This process is typically proprietary to the chemical suppliers who specialize in stable isotope-labeled compounds.

## Experimental Protocols

**4-Nonyl Phenol Monoethoxylate-d4** is primarily used as an internal standard in analytical methods for the quantification of nonylphenol and its ethoxylates. Below is a representative experimental protocol for the analysis of these compounds in water samples using Solid Phase Extraction (SPE) and LC-MS/MS, adapted from established environmental analysis methods. [6]

Objective: To quantify the concentration of 4-Nonyl Phenol Monoethoxylate in a water sample using **4-Nonyl Phenol Monoethoxylate-d4** as an internal standard.

Materials:

- Water sample
- **4-Nonyl Phenol Monoethoxylate-d4** solution (as internal standard)
- Methanol (HPLC grade)
- Dichloromethane (DCM, HPLC grade)
- Hydrochloric acid (HCl) or Sodium bisulfate (NaHSO<sub>4</sub>)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- LC-MS/MS system with an electrospray ionization (ESI) source

Procedure:

- Sample Preparation:
  - Collect the water sample in an amber glass bottle.
  - Preserve the sample by acidifying to a pH < 2 with HCl or NaHSO<sub>4</sub>. [6]
  - Spike a known volume of the water sample with a precise amount of the **4-Nonyl Phenol Monoethoxylate-d4** internal standard solution.
- Solid Phase Extraction (SPE):

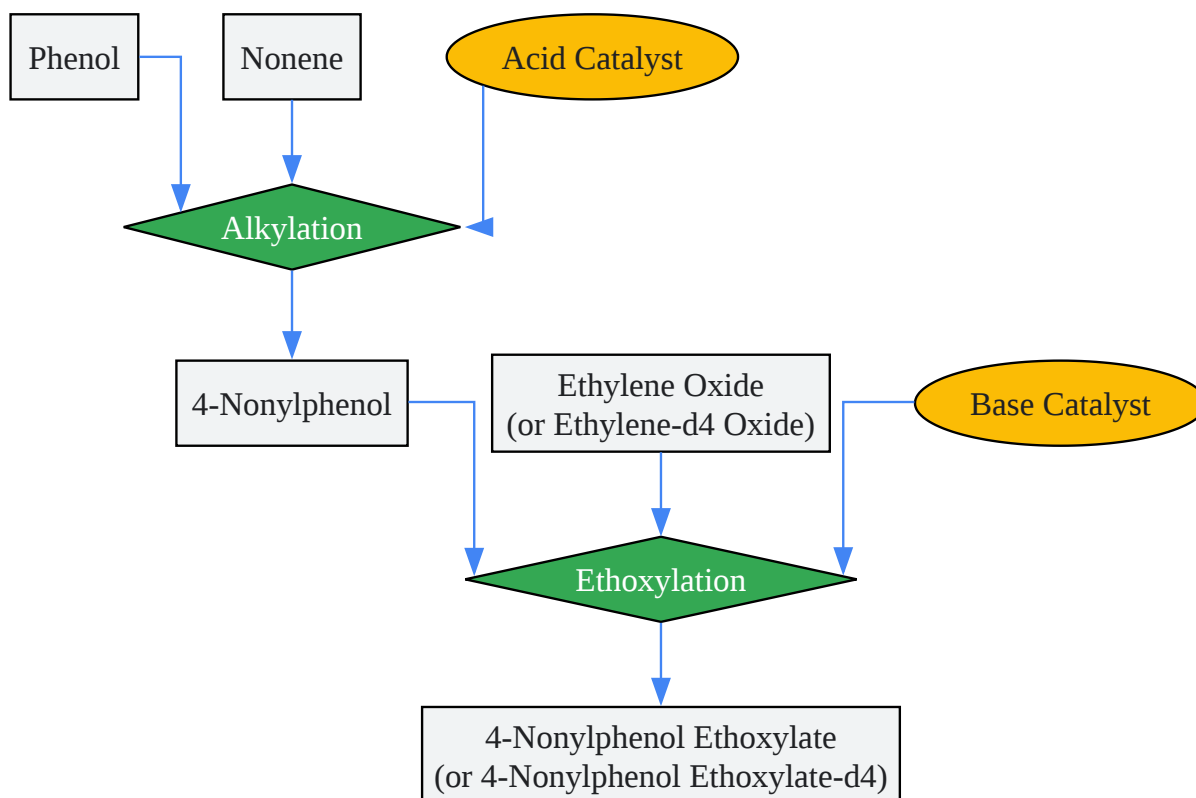
- Condition the SPE cartridge with methanol followed by acidified water.[6]
- Load the spiked water sample onto the SPE cartridge.
- Wash the cartridge to remove interfering substances.
- Dry the cartridge under vacuum.
- Elute the analytes (both the target compound and the internal standard) from the cartridge using a suitable solvent mixture, such as methanol/DCM.[6]
- LC-MS/MS Analysis:
  - Evaporate the eluent to near dryness and reconstitute in a solvent compatible with the LC mobile phase.
  - Inject the reconstituted sample into the LC-MS/MS system.
  - Perform chromatographic separation using a C18 column with a gradient elution of water and an organic solvent (e.g., acetonitrile or methanol), often with an additive like ammonium acetate to improve ionization.[7]
  - Detect the analytes using the mass spectrometer in Multiple Reaction Monitoring (MRM) mode.[7] Specific precursor-to-product ion transitions for both the native analyte and the deuterated internal standard should be monitored.

#### Data Analysis:

- Quantify the 4-Nonyl Phenol Monoethoxylate by calculating the ratio of the peak area of the analyte to the peak area of the **4-Nonyl Phenol Monoethoxylate-d4** internal standard.
- Determine the concentration of the analyte in the original sample by comparing this ratio to a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

## Visualizations

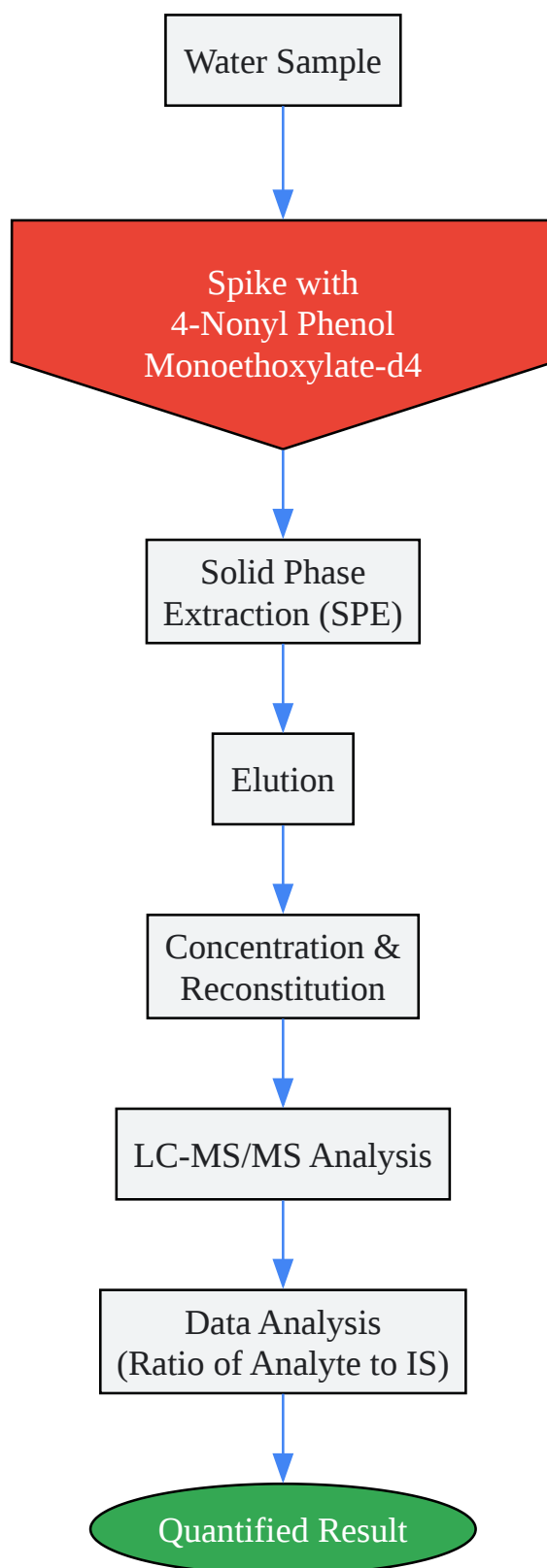
### Synthesis of 4-Nonylphenol Ethoxylates



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Caption: General synthesis pathway for 4-Nonylphenol Ethoxylates.

## Analytical Workflow Using 4-Nonyl Phenol Monoethoxylate-d4 as an Internal Standard



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